4-Aminohexan-3-ol hydrochloride hygroscopicity handling

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Compound of Interest

Compound Name: *4-Aminohexan-3-ol hydrochloride*

Cat. No.: *B15264986*

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Technical Support Center: Handling & Stability Guide

Subject: **4-Aminohexan-3-ol Hydrochloride** (CAS: 40818-63-1 / Related Stereoisomers)

Welcome to the Technical Support Center. This guide addresses the critical handling requirements for **4-Aminohexan-3-ol hydrochloride**, a chiral amino-alcohol building block.[1][2][3] Due to the presence of both hydroxyl and amine functionalities in a hydrochloride salt form, this compound exhibits significant hygroscopicity.[4] Improper handling leads to deliquescence (turning into liquid), stoichiometry errors, and potential degradation.[2][4]

Below is a troubleshooting framework designed to maintain the integrity of your material during storage, weighing, and reaction setup.

Part 1: Core Handling & Storage FAQs

Q1: My 4-Aminohexan-3-ol HCl has formed hard clumps. Is it degraded? A: Not necessarily, but it has been compromised by moisture.[2][4]

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- Diagnosis: Clumping indicates the crystal lattice has absorbed atmospheric water, forming surface hydrates.[4] If the material is still white/off-white, it is likely chemically intact but physically altered.[1][2] If it has turned yellow or brown, oxidative degradation (facilitated by moisture) may have occurred.[2]

- Action: For non-critical applications (e.g., qualitative testing), you can use it by correcting for water content.[2][4] For strict stoichiometry, you must dry the material (see Recovery Protocol below).[4]

Q2: What are the absolute storage requirements? A: Treat this compound as a "Desiccated Cold-Chain" item.

- Temperature: Store at 2–8°C. Lower temperatures reduce the kinetics of oxidation but can induce condensation if the vial is opened before warming to room temperature.

- Atmosphere:Argon or Nitrogen backfill is mandatory.[1][2]

- Container: Tightly sealed glass vials with Teflon-lined caps. Parafilm is insufficient for long-term storage; use electrical tape or heat-shrink bands over the cap.[1][2]

Q3: How do I weigh this without the mass drifting on the balance? A: The "drift" is the salt absorbing water from the air in real-time.

- Protocol:

  - Equilibrate: Allow the closed vial to warm to room temperature (approx. 30 mins) inside a desiccator before opening. This prevents condensation on the cold solid.[2]

  - Aliquot: Do not weigh directly into your reaction flask on the open bench. Weigh into a tared, dry vial or weighing boat, then immediately reseal the stock.

  - Speed: If a glovebox is unavailable, use the "difference method": Weigh the capped vial, remove an estimated amount, reseal, and weigh the vial again. The mass loss is your sample weight.[2] This protects the bulk material.[2]

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Part 2: Operational Troubleshooting (Scenario-Based)

Issue	Probable Cause	Immediate Corrective Action
Material is a sticky paste/liquid	Deliquescence: Relative Humidity (RH) > Critical Relative Humidity (CRH) of the salt.[1][2]	Do not return to stock. Dissolve the entire aliquot in a dry solvent (e.g., Methanol) to create a stock solution of known concentration. Dry the solution over molecular sieves if anhydrous conditions are needed.
NMR shows broad peaks / extra H	Proton Exchange: Moisture causing rapid H-exchange on -OH/-NH3+ groups.[1][2]	Run NMR in DMSO-d6 or CD3OD.[1][2] If in CDCl3, add a drop of D2O to collapse exchangeable protons and verify the carbon backbone integrity.[4]
Reaction yield is consistently low	Stoichiometry Error: You weighed water, not reagent.	Determine water content via Karl Fischer (KF) titration.[1][2] If KF is unavailable, assume the material is a hydrate (often 1.0–1.5 eq H2O) and adjust stoichiometry, or dry the material.[4]
Solution turns yellow overnight	Oxidation: Amino alcohols are prone to air oxidation, accelerated by moisture.[2][4]	Degas all solvents.[2] Ensure the reaction vessel is purged with inert gas.[2] If the color is slight, the chemical purity may still be acceptable (>95%).[4]

Part 3: Scientific Integrity & Recovery Protocols

Why is this happening? (The Mechanism)

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The hydrochloride salt of an amino alcohol possesses a high lattice energy due to ionic interactions (

) and hydrogen bonding capabilities (

).[1][2] However, the chloride ion is a weak conjugate base and highly solvated by water.[4] When exposed to humidity, the hydration energy of the ions exceeds the lattice energy, pulling water molecules into the crystal structure.[4]

- Consequence: The molecular weight effectively changes.[2] If you calculate moles based on MW = 153.65 g/mol (anhydrous) but your material contains 10% water, you are undercharging the reagent by 10%, leading to incomplete conversion in coupling reactions.[4]

Recovery Protocol: Drying the Salt

If your material has absorbed moisture but is not degraded:[4]

- Equipment: Vacuum drying pistol or a desiccator connected to a high-vacuum manifold.[1][2]
- Desiccant: Phosphorus Pentoxide (

) or Potassium Hydroxide (

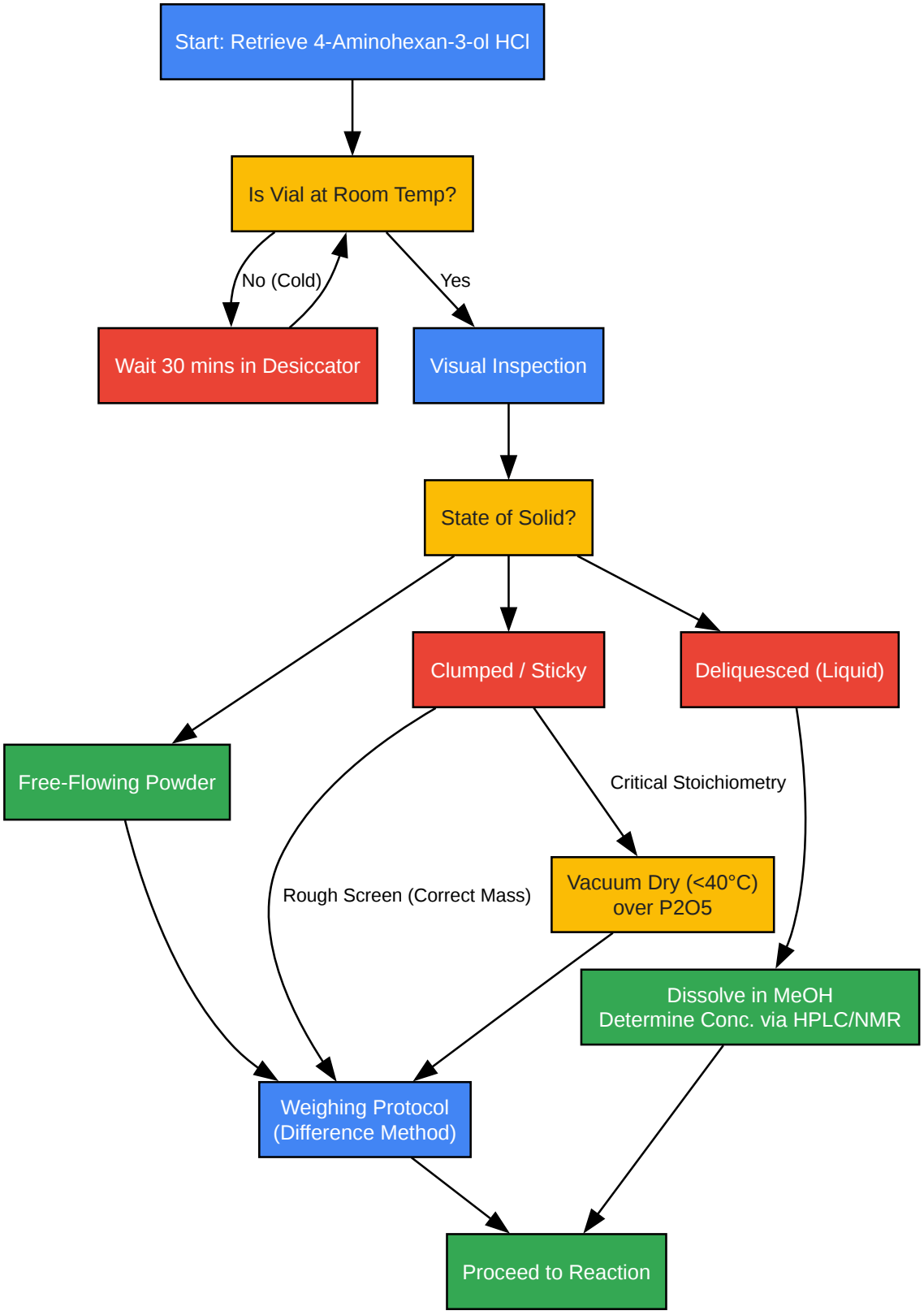
) pellets.
- Procedure:
  - Place the open vial in the drying chamber.
  - Apply vacuum (< 1 mbar).[2]
  - Optional: Gently heat to 40°C. Warning: Do not exceed 60°C as amino alcohol salts can undergo intramolecular cyclization or degradation at high temperatures.[2]
  - Dry for 12–24 hours.
  - Backfill with Argon before sealing.

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Part 4: Workflow Visualization

The following diagram outlines the decision logic for handling 4-Aminohexan-3-ol HCl to ensure experimental reproducibility.

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Caption: Decision tree for evaluating and processing hygroscopic amino-alcohol salts before experimental use.

Part 5: Analytical Impact Table

When analyzing this compound, moisture interference is the primary source of error.[4]

Analytical Method	Symptom of Wet Material	Remediation
1H NMR (DMSO-d6)	Water peak at ~3.33 ppm is massive; -OH/-NH3+ protons are broadened or invisible.[1][2]	Use dry DMSO-d6 ampules.[1][2] Compare integration of CH backbone to the salt protons to estimate water %.[2]
IR Spectroscopy	Broad, intense band at 3200–3500 cm^{-1} masking the N-H/O-H stretches.[4]	Dry the KBr pellet or ATR crystal thoroughly.[2][5] Use a background subtraction if possible.[2]
Elemental Analysis	Carbon/Nitrogen % is lower than theoretical; Hydrogen % is higher.[2]	Recalculate theoretical values based on a hemihydrate or monohydrate model to confirm purity.

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